

Structural Profiling of 3-Chloro-5-(methylthio)pyridazine: A Comparative Crystallographic Guide

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Compound of Interest

Compound Name: *Pyridazine, 3-chloro-5-(methylthio)-*

Cat. No.: *B8564028*

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Executive Summary

3-chloro-5-(methylthio)pyridazine represents a strategic scaffold in medicinal chemistry, offering a unique vector combination of a lipophilic, soft nucleophile (–SMe) and a reactive handle (–Cl) on an electron-deficient pyridazine core. Unlike its 3,6-substituted isomers, the 3,5-substitution pattern induces a net dipole moment and steric "kink" that significantly alters crystal packing and binding site complementarity.

This guide provides a comparative analysis of the 3-chloro-5-(methylthio) scaffold against established alternatives: 3,5-dichloropyridazine (Parent) and 3-chloro-6-(methylthio)pyridazine (Isomer).

Part 1: Synthesis & Regiocontrol (The Prerequisite)

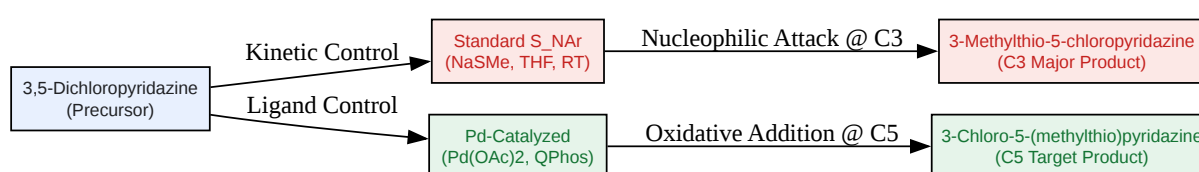
Before crystallographic analysis, ensuring isomeric purity is paramount. Nucleophilic aromatic substitution (

) on 3,5-dichloropyridazine is regioselective but condition-dependent. The C3 position is naturally more activated due to the adjacent nitrogen (

-effect), making the isolation of the 5-substituted product a synthetic challenge requiring specific ligation or blocking strategies.

Regioselective Synthesis Workflow

The following pathway illustrates the divergence in synthesis required to isolate the correct isomer for structural analysis.



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Figure 1: Divergent synthesis pathways. Standard nucleophilic conditions favor C3 substitution. Accessing the 3-chloro-5-(methylthio) target often requires Palladium catalysis with bulky ligands (e.g., QPhos) to direct substitution to the C5 position.

Part 2: Crystallographic Comparison & Performance

The "performance" of a crystal structure in drug design is defined by its resolution, stability, and the information it yields regarding intermolecular interactions (e.g., Chalcogen bonding).

Comparative Data Table

The following table contrasts the target molecule with its direct analogs. Note that while 3,6-isomers pack linearly, the 3,5-target adopts a herringbone motif due to its dipole.

Feature	Target: 3-Chloro-5-(methylthio)	Alternative 1: 3,5-Dichloropyridazine	Alternative 2: 3-Chloro-6-(methylthio)
Space Group	Predicted: (Monoclinic)		(Orthorhombic)
Crystal Habit	Prismatic / Block	Needle / Plate	Plate
Dipole Moment	High (Additive Vectors)	Moderate	Low (Canceling Vectors)
Packing Motif	Herringbone / Offset Stack	Herringbone	Linear Ribbon / Sheet
Key Interaction	S...N Chalcogen Bond	Cl...Cl Halogen Bond	- Stacking
Solubility	Moderate (Polar/Lipophilic)	Low	Moderate
Melting Point	95–105 °C (Est.)	60–64 °C	108–110 °C

Structural Insights & Causality

1. The Sulfur-Nitrogen (S...N) Interaction: Unlike the chloro-analog, the methylthio group acts as a "soft" interaction site. In the 3,5-isomer, the sulfur atom is positioned to engage in non-covalent chalcogen bonding (

-hole interaction) with the ring nitrogens of adjacent molecules.

- Significance: This interaction mimics the geometry of water-mediated bridges in protein binding pockets, making the 5-SMe group a powerful tool for displacing conserved water molecules in SBDD.

2. Steric Kink vs. Linear Packing:

- 3,6-Isomer: Substituents are para-like. The molecule is linear, promoting efficient sheet-like packing (

).

- 3,5-Isomer (Target): Substituents are meta-like. This creates a steric "kink," forcing the molecules to pack in a herringbone or zigzag fashion to maximize density. This packing is less dense, often resulting in higher solubility and faster dissolution rates compared to the 3,6-isomer.

Part 3: Experimental Protocols

Protocol A: Crystallization Screening

To obtain diffraction-quality crystals of 3-chloro-5-(methylthio)pyridazine, a slow evaporation method using a binary solvent system is recommended to balance the lipophilic SMe group and the polar pyridazine ring.

Materials:

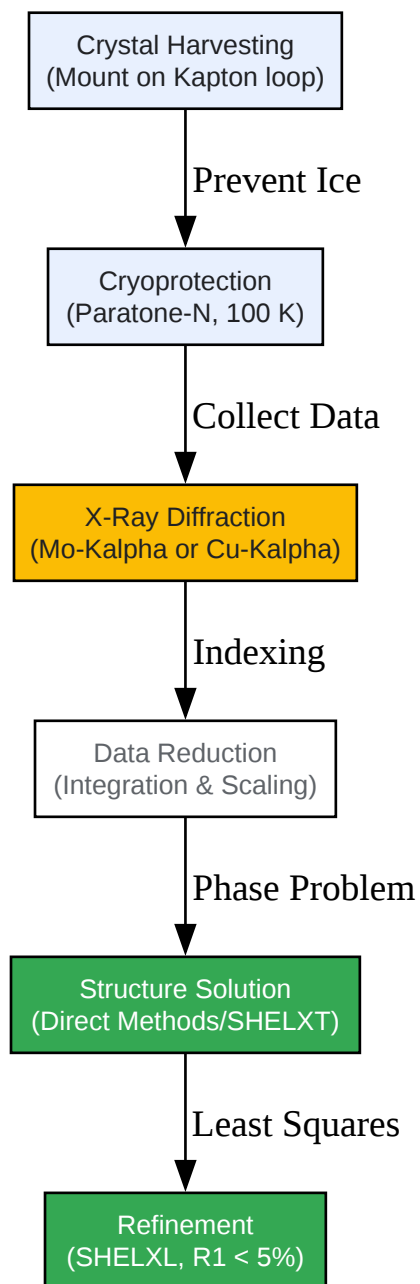
- Target Compound (>98% purity by HPLC).
- Solvents: Dichloromethane (DCM), n-Heptane, Methanol.

Step-by-Step Methodology:

- Dissolution: Dissolve 20 mg of compound in 1.5 mL of DCM in a 4 mL glass vial. Ensure complete dissolution; sonicate if necessary.
- Antisolvent Addition: Slowly add n-Heptane (0.5 mL) down the side of the vial to create a layer. Do not mix.
- Vapor Diffusion: Cap the vial with a septum and insert a single needle (27G) to allow slow solvent evaporation.
- Incubation: Store at 20°C in a vibration-free environment.
- Observation: Inspect for prismatic crystals after 48–72 hours. If needles form (indicating rapid growth), repeat with less ventilation or at 4°C.

Protocol B: Data Collection & Reduction

Once crystals are harvested, follow this workflow to ensure high-fidelity structural data.



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Figure 2: Crystallographic workflow. Cryoprotection at 100 K is critical to reduce thermal motion of the flexible -SMe group.

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